

2-Ethyl-1h-indene physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethyl-1h-indene

Cat. No.: B105611

[Get Quote](#)

An In-Depth Technical Guide to 2-Ethyl-1H-indene

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the known physical, chemical, and safety properties of **2-Ethyl-1H-indene**. The information is compiled from various chemical databases and safety documentation to serve as a foundational resource for laboratory and research applications.

Compound Identification

2-Ethyl-1H-indene is a polycyclic aromatic hydrocarbon belonging to the indene class. Its core structure consists of a benzene ring fused to a cyclopentene ring, with an ethyl substituent at the second position of the five-membered ring.

Table 1: Chemical Identifiers for **2-Ethyl-1H-indene**

Identifier	Value	Reference
CAS Number	17059-50-6	[1][2][3]
Molecular Formula	C ₁₁ H ₁₂	[2][3]
Molecular Weight	144.21 - 144.22 g/mol	[2][3]
IUPAC Name	2-ethyl-1H-indene	[3]
Synonyms	2-ethylindene, Ethylindene	[2]
InChI	InChI=1S/C11H12/c1-2-9-7-10-5-3-4-6-11(10)8-9/h3-7H,2,8H2,1H3	[2][3]
InChIKey	BSHJHVHMLRKHBZ-UHFFFAOYSA-N	[2][3]

| Canonical SMILES | CCC1=CC=CC=C2C1 |[2] |

Physical and Chemical Properties

The known physical and chemical properties of **2-Ethyl-1H-indene** are summarized below. This compound is a liquid at room temperature and has a relatively high flash point.

Table 2: Physicochemical Data for **2-Ethyl-1H-indene**

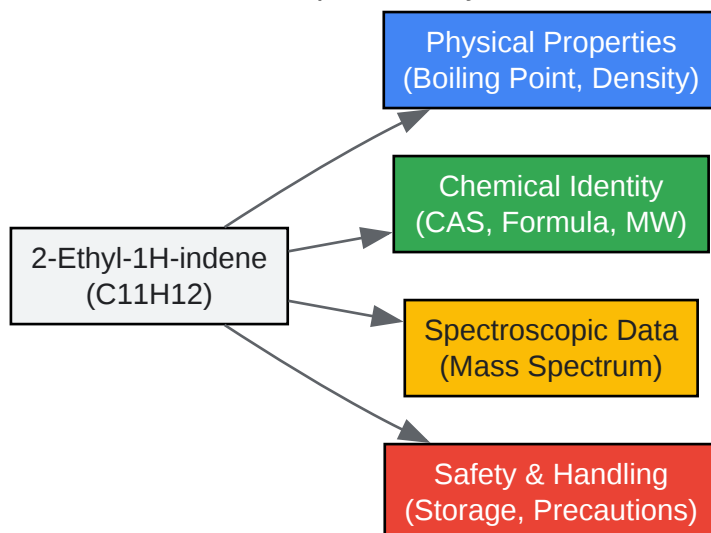
Property	Value	Conditions	Reference
Boiling Point	94-96 °C	at 10 mmHg	[1]
Density	0.964 g/cm ³	Not Specified	[1]
Refractive Index	1.5590	Not Specified	[1]
Flash Point	87 °C	Not Specified	[1]
Appearance	Data Not Available	-	[2]

| Storage Temperature | 2-8°C | Under inert atmosphere |[1][2] |

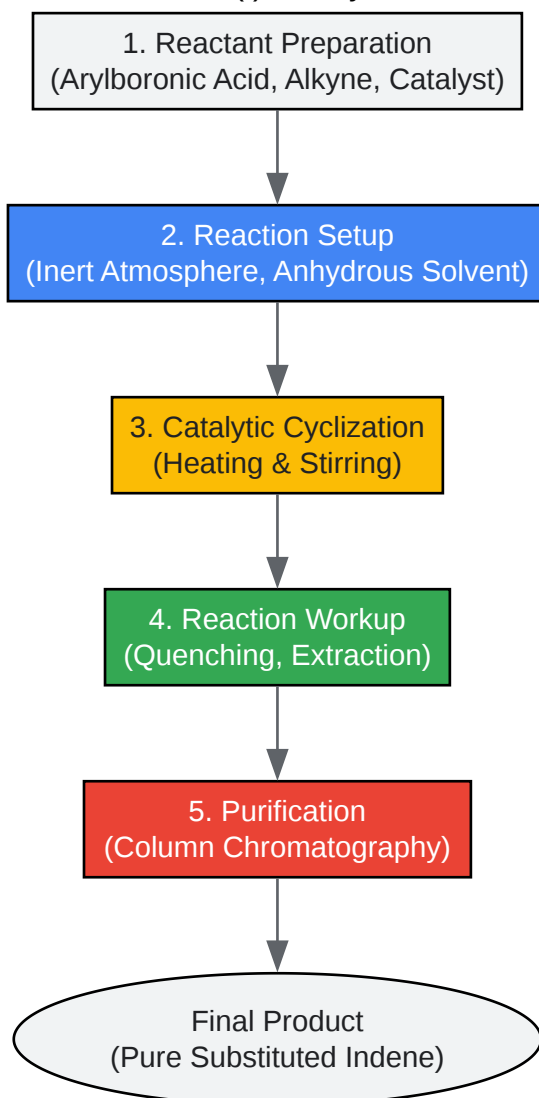
Spectroscopic Data

Spectroscopic data is crucial for the structural confirmation and purity analysis of chemical compounds. While detailed spectra are not publicly available in all databases, mass spectrometry data for **2-Ethyl-1H-indene** can be accessed through the NIST Chemistry WebBook.^[3]

Data Relationship for 2-Ethyl-1H-indene



General Workflow for Rh(I)-Catalyzed Indene Synthesis



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-ETHYL-1H-INDENE | 17059-50-6 [amp.chemicalbook.com]
- 2. Page loading... [wap.guidechem.com]
- 3. 2-Ethyl-1-H-indene [webbook.nist.gov]
- To cite this document: BenchChem. [2-Ethyl-1h-indene physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105611#2-ethyl-1h-indene-physical-and-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com